

Commercial suppliers of 3-Bromobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 3-Bromobenzenesulfonyl chloride

Cat. No.: B1265596

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An In-Depth Technical Guide to Commercial Suppliers of **3-Bromobenzenesulfonyl Chloride** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the commercial landscape for **3-bromobenzenesulfonyl chloride** (CAS No. 2905-24-0), a critical reagent in synthetic organic chemistry and drug discovery. The focus is to empower researchers, scientists, and drug development professionals with the necessary information to make informed procurement decisions based on technical specifications, supplier reliability, and application-specific requirements.

Introduction to 3-Bromobenzenesulfonyl Chloride: A Versatile Synthetic Building Block

3-Bromobenzenesulfonyl chloride is an organosulfur compound with the chemical formula $C_6H_4BrClO_2S$.^[1] It serves as a versatile building block in organic synthesis, primarily for the introduction of the 3-bromobenzenesulfonyl group into molecules. This moiety is frequently utilized in the development of novel therapeutic agents. For instance, it is a key intermediate in the synthesis of N-sulfonylanthranilic acid derivatives and potent P1' benzenesulfonyl azacyclic urea HIV protease inhibitors.^[2] The presence of the bromine atom on the aromatic ring offers a strategic handle for further functionalization through cross-coupling reactions, such as Suzuki or Heck couplings, thereby enabling the construction of complex molecular architectures.^[1]

Key Quality Parameters and Specifications for 3-Bromobenzenesulfonyl Chloride

When sourcing **3-bromobenzenesulfonyl chloride**, it is crucial to consider several key quality parameters to ensure the reliability and reproducibility of experimental results. The required purity and specifications are dictated by the intended application. For instance, early-stage discovery chemistry may tolerate a lower purity grade, whereas later-stage process development and scale-up demand higher purity and well-characterized material.

Key specifications to evaluate include:

- **Purity:** Typically determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). A purity of $\geq 96\%$ is common, with higher grades of $> 98\%$ also available.
- **Appearance:** The compound is generally a clear, colorless to pale yellow liquid.[1][3]
- **Chemical Identity:** Confirmed by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).
- **Physical Properties:** Parameters like refractive index, melting point, and boiling point are important indicators of purity. The refractive index is typically in the range of 1.5895-1.5945 at 20°C.[1][3]

The following table summarizes the typical physical and chemical properties of **3-bromobenzenesulfonyl chloride**:

Property	Value	Source(s)
CAS Number	2905-24-0	[3][4][5]
Molecular Formula	C ₆ H ₄ BrClO ₂ S	[3][6]
Molecular Weight	255.52 g/mol	[6][7]
Appearance	Clear colorless to pale yellow liquid	[2][3]
Melting Point	31-33 °C	[2][8]
Boiling Point	90-91 °C @ 0.5 mmHg	[2][8][9]
Density	~1.773 g/mL at 25 °C	[2][9]
Refractive Index	n _{20/D} 1.593	[2][9]

Comparative Analysis of Commercial Suppliers

A wide range of chemical suppliers offer **3-bromobenzenesulfonyl chloride**. The choice of supplier will depend on factors such as required purity, available quantity, cost, and the level of documentation provided. The following table provides a comparative overview of several prominent suppliers.

Supplier	Product Name/Number	Purity/Grade	Available Quantities
Sigma-Aldrich (MilliporeSigma)	3-Bromobenzenesulfonyl chloride (545716)	96%	1g, 5g
Thermo Scientific Chemicals	3-Bromobenzenesulfonyl chloride	97%	5g
Tokyo Chemical Industry (TCI)	3-Bromobenzenesulfonyl Chloride (B2389)	>98.0% (GC)	25g, 100g
Biosynth	3-Bromobenzenesulfonyl chloride (FB46315)	Not specified	Inquire
Oakwood Chemical	3-Bromobenzenesulfonyl chloride (003578)	Not specified	1g, 5g, 25g, 100g
Manchester Organics	3-Bromobenzenesulfonyl chloride	Not specified	Inquire (50g in stock)
BLD Pharm	3-Bromobenzenesulfonyl chloride	Not specified	Inquire
SynQuest Laboratories	3-Bromobenzenesulfonyl chloride (P612-A-42)	98%	Inquire

Supplier Selection Criteria: A Scientist's Perspective

Choosing the right supplier is a critical step that can significantly impact the outcome of a research project. Here are some expert insights to guide your decision-making process:

- Purity and Application: For sensitive applications such as catalysis or the synthesis of final drug compounds, a higher purity grade (>98%) is recommended to avoid the interference of impurities in the reaction. For routine derivatizations or initial screening studies, a lower purity grade may be acceptable and more cost-effective.
- Documentation and Traceability: Reputable suppliers provide comprehensive documentation, including a Certificate of Analysis (CoA) with lot-specific purity data and a Safety Data Sheet (SDS). This documentation is essential for quality control, safety, and regulatory compliance. Suppliers like Sigma-Aldrich and TCI are known for their robust documentation.[9]
- Supplier Reputation and Consistency: Established suppliers with a long history in the market often provide better batch-to-batch consistency, which is crucial for long-term research projects and the development of scalable synthetic routes.
- Technical Support: The availability of knowledgeable technical support can be invaluable for troubleshooting experiments or obtaining additional information about the product.
- Availability and Lead Times: For time-sensitive projects, it is important to confirm the availability and estimated delivery time of the product. Some suppliers may have local stock, which can significantly reduce lead times.[5][10]

Experimental Protocol: Safe Handling and Storage of 3-Bromobenzenesulfonyl Chloride

Adherence to safe handling and storage protocols is paramount when working with **3-bromobenzenesulfonyl chloride**, which is classified as a corrosive substance.

Personal Protective Equipment (PPE):

- Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.

Handling Procedure:

- Work in a well-ventilated fume hood.

- The compound is moisture-sensitive; handle it under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[2]
- Use clean, dry glassware and syringes/needles for transfers.
- In case of skin or eye contact, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as water, bases, and strong oxidizing agents.
- Storage under an inert atmosphere is recommended for long-term stability.[7]

Workflow for Procurement and Quality Verification

The following diagram illustrates a systematic workflow for the procurement and quality verification of **3-bromobenzenesulfonyl chloride**.

Caption: Workflow for procuring and verifying **3-bromobenzenesulfonyl chloride**.

Conclusion

The selection of a commercial supplier for **3-bromobenzenesulfonyl chloride** should be a well-informed decision based on a thorough evaluation of product quality, supplier reliability, and the specific requirements of the intended application. By following the guidelines outlined in this technical guide, researchers and drug development professionals can confidently source high-quality reagents, thereby contributing to the success and reproducibility of their scientific endeavors.

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